

A Comparative Guide to the Environmental Impact of 1-Methoxypropane and Other Solvents

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Compound of Interest

Compound Name: 1-methoxypropane

Cat. No.: B14500535

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For researchers, scientists, and drug development professionals, the selection of a solvent extends beyond its chemical properties to encompass its environmental footprint. This guide provides a detailed comparison of the environmental impact of **1-methoxypropane** against a range of commonly used solvents. The following data, compiled from various sources, is intended to facilitate informed decisions that align with sustainability goals in the laboratory and beyond.

Data Presentation: A Comparative Overview

The table below summarizes key environmental impact parameters for **1-methoxypropane** and several alternative solvents. It is important to note that experimental data for some of **1-methoxypropane**'s environmental indicators are not readily available. In such cases, data from Quantitative Structure-Activity Relationship (QSAR) models and other predictive tools have been used to provide an estimate.

Solvent	Global Warming Potential (GWP, 100-year)	Ozone Depletion Potential (ODP)	VOC Classification/ Reactivity	Aquatic Toxicity (LC50)
1-Methoxypropane	Data not available	Data not available	Volatile Organic Compound	Fish (Fathead Minnow, 96h): 136.8 mg/L (estimated)[1][2][3][4][5]; Daphnia magna (48h): 225.3 mg/L (estimated)[1][2][3][4][5]
Tetrahydrofuran (THF)	~2	0	Volatile Organic Compound	Fish (Fathead Minnow, 96h): 2160 mg/L[6][7]; Daphnia magna (48h): >978 mg/L[6][7]
2-Methyltetrahydrofuran (2-MeTHF)	Data not available	0	Volatile Organic Compound	Fish (Fathead Minnow, 96h): >100 mg/L; Daphnia magna (48h): >100 mg/L
Cyclopentyl methyl ether (CPME)	Data not available	Data not available	Volatile Organic Compound	Fish (Rainbow Trout, 96h): >100 mg/L; Daphnia magna (48h): >100 mg/L

Diethyl ether	1	0	Volatile Organic Compound	Fish (Fathead Minnow, 96h): 2560 mg/L; Daphnia magna (48h): 1600 mg/L
Acetone	<1	0	Exempt from many VOC regulations	Fish (Fathead Minnow, 96h): 8300 mg/L[8][9]; Daphnia magna (48h): 8800 mg/L[8][9]
Ethanol	<1	0	Volatile Organic Compound	Fish (Rainbow Trout, 96h): 13000 mg/L[3][10][11]; Daphnia magna (48h): 5012 mg/L[12][13]
Isopropanol	2	0	Volatile Organic Compound	Fish (Fathead Minnow, 96h): 9640 mg/L[14][15][16]; Daphnia magna (48h): >1000 mg/L[14][15][16]
n-Heptane	Data not available	0	Volatile Organic Compound	Fish (Rainbow Trout, 96h): 5.7 mg/L; Daphnia magna (48h): 1.5 mg/L
Toluene	12	0	Volatile Organic Compound	Fish (Fathead Minnow, 96h): 25 mg/L[6][17][18][19]; Daphnia magna (48h):

11.5 mg/L[6][18]
[20]

Fish (Fathead
Minnow, 96h):
193 mg/L[21][22]
[23][24][25];
Daphnia magna
(48h): 220
mg/L[21][22][23]
[24][25]

Dichloromethane 9

0.02

Volatile Organic
Compound

Experimental Protocols

The data presented in this guide are derived from standardized experimental methodologies. Below are summaries of the key protocols used to determine the environmental impact of these solvents.

Global Warming Potential (GWP)

The Global Warming Potential is a measure of how much heat a greenhouse gas traps in the atmosphere over a specific time, relative to carbon dioxide. It is typically calculated over 100 years. The determination of GWP is not a direct experimental measurement but rather a calculation based on the infrared absorption spectrum of the compound and its atmospheric lifetime. These calculations are guided by the methodologies established by the Intergovernmental Panel on Climate Change (IPCC).

Ozone Depletion Potential (ODP)

The Ozone Depletion Potential is a measure of the relative amount of degradation to the ozone layer a chemical compound can cause, with trichlorofluoromethane (CFC-11) being the reference with an ODP of 1.0. Similar to GWP, ODP is a calculated value. It is derived from a substance's atmospheric lifetime, its molecular weight, and the number and type of halogen atoms (chlorine and bromine) it contains. The methodologies for these calculations are outlined in reports by the World Meteorological Organization (WMO) and the United Nations Environment Programme (UNEP).

Volatile Organic Compound (VOC) Content

The classification and reactivity of a substance as a Volatile Organic Compound are determined by its vapor pressure and its potential to participate in photochemical reactions in the atmosphere. Standard methods for measuring VOC content in various matrices include:

- EPA Method 24: This method is used for determining the volatile matter content, water content, density, volume solids, and weight solids of surface coatings. The VOC content is then calculated.[\[26\]](#)
- EPA Method 8260D: This method is used for the determination of volatile organic compounds in a variety of solid waste matrices. It is applicable to nearly all types of samples, regardless of water content, including aqueous sludges, caustic liquors, acid liquors, waste solvents, oily wastes, mousses, tars, fibrous wastes, filter cakes, and spent carbons.[\[27\]](#)
- Headspace Gas Chromatography (HS-GC): This is a common technique where the vapor above a sample in a sealed container is injected into a gas chromatograph for separation and quantification of the volatile components.

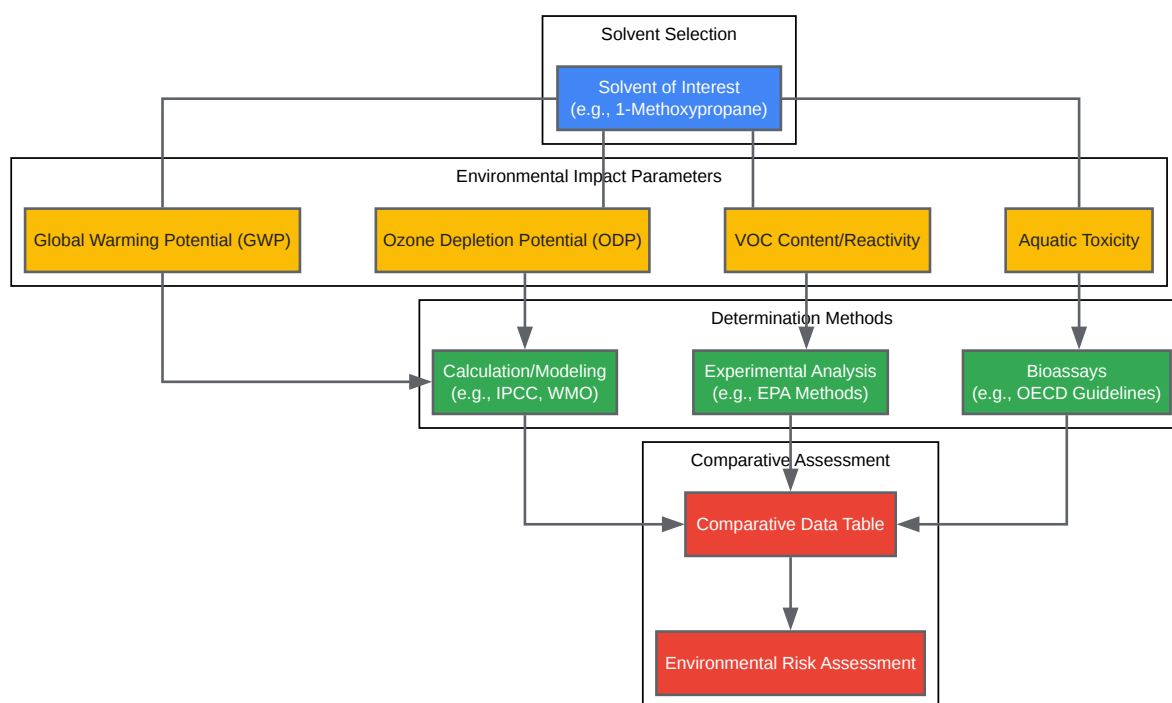
Aquatic Toxicity

Acute aquatic toxicity is typically determined by exposing aquatic organisms, such as fish and daphnia, to a range of concentrations of the test substance over a defined period. The concentration that is lethal to 50% of the test population (LC50 for fish) or causes immobilization in 50% of the population (EC50 for daphnia) is then determined. The following OECD guidelines are standard protocols for these tests:

- OECD Guideline 203: Fish, Acute Toxicity Test: This guideline details a 96-hour test to assess the acute toxicity of a substance to fish.[\[16\]](#)[\[17\]](#)[\[21\]](#)[\[22\]](#)[\[28\]](#) Mortalities are recorded at 24, 48, 72, and 96 hours to determine the LC50.[\[22\]](#)
- OECD Guideline 202: Daphnia sp. Acute Immobilisation Test: This guideline outlines a 48-hour test to determine the concentration of a substance that causes immobilization in 50% of the Daphnia magna population.[\[14\]](#)[\[15\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#)

Logical Flow for Solvent Environmental Impact Assessment

The following diagram illustrates the logical workflow for assessing the environmental impact of a solvent, from initial property determination to a comprehensive risk assessment.



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Caption: Workflow for assessing the environmental impact of solvents.

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